

4-Hydroxy-2,2-dimethylhexanal CAS 1934919-85-3 properties

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Compound of Interest

Compound Name: 4-Hydroxy-2,2-dimethylhexanal

Cat. No.: B13298217

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An in-depth analysis of the chemical entity **4-Hydroxy-2,2-dimethylhexanal**, corresponding to CAS number 1934919-85-3, reveals a compound of emerging interest with limited publicly accessible data. This guide serves as a foundational resource for researchers, scientists, and drug development professionals, consolidating the available information and providing a strategic framework for further investigation and characterization of this novel molecule.

Compound Identification and Basic Properties

4-Hydroxy-2,2-dimethylhexanal is a chiral aldehyde containing a hydroxyl group. Its fundamental properties, as aggregated from supplier databases, are summarized below. The absence of extensive experimental data in peer-reviewed literature suggests that this compound is either very new or has been synthesized for a specific, proprietary application.

Table 1: Physicochemical Properties of **4-Hydroxy-2,2-dimethylhexanal**

Property	Value	Source
CAS Number	1934919-85-3	N/A
Molecular Formula	C8H16O2	N/A
Molecular Weight	144.21 g/mol	N/A
Canonical SMILES	<chem>CCC(C(C)(C)C=O)O</chem>	N/A
InChI Key	Not available	N/A

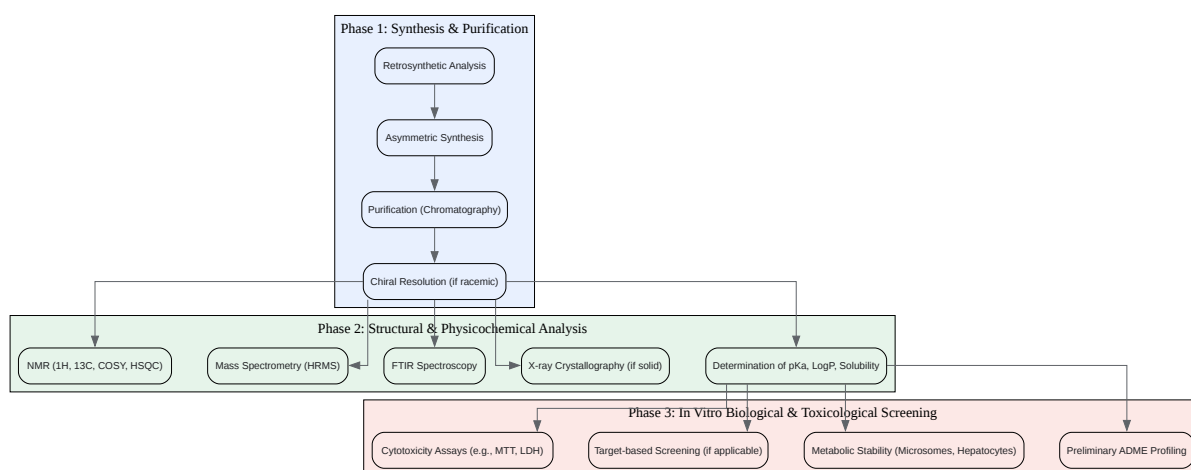
Structural and Stereochemical Considerations

The structure of **4-Hydroxy-2,2-dimethylhexanal** features a stereocenter at the C4 position, where the hydroxyl group is attached. This chirality is a critical consideration for its biological activity and physical properties. The presence of a gem-dimethyl group at the C2 position sterically hinders the adjacent aldehyde, which can influence its reactivity in chemical syntheses and biological assays.

Figure 1: 2D Chemical Structure of **4-Hydroxy-2,2-dimethylhexanal**.

Proposed Research Framework for Characterization

Given the limited available data, a systematic approach is necessary to characterize **4-Hydroxy-2,2-dimethylhexanal**. The following workflow outlines a potential research plan for a comprehensive evaluation of this molecule.



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Figure 2: Proposed workflow for the characterization of **4-Hydroxy-2,2-dimethylhexanal**.

Synthesis and Purification Protocol

A plausible synthetic route would involve the asymmetric aldol addition of an appropriate enolate to butanal, followed by stereoselective reduction.

Step-by-Step Hypothetical Asymmetric Synthesis:

- **Enolate Formation:** Generation of a chiral enolate from a suitable precursor, such as a derivative of isobutyraldehyde, using a chiral auxiliary (e.g., Evans auxiliary).
- **Aldol Reaction:** Reaction of the chiral enolate with butanal at low temperature to control the stereochemistry of the newly formed hydroxyl group.
- **Auxiliary Cleavage:** Removal of the chiral auxiliary to yield the desired **4-hydroxy-2,2-dimethylhexanal** enantiomer.
- **Purification:** Purification of the final product using column chromatography on silica gel. The choice of solvent system (e.g., hexane/ethyl acetate gradient) would be critical to ensure high purity.
- **Chiral Purity Analysis:** Determination of the enantiomeric excess using chiral High-Performance Liquid Chromatography (HPLC).

Structural Elucidation

A combination of spectroscopic techniques would be essential to confirm the structure and stereochemistry of the synthesized compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR would be used to identify the number and connectivity of protons. Key signals would include the aldehyde proton, the proton on the carbon bearing the hydroxyl group, and the gem-dimethyl protons.
 - ^{13}C NMR would confirm the number of carbon atoms and their chemical environments.
 - 2D NMR techniques such as COSY and HSQC would be employed to establish the complete connectivity of the molecule.
- **High-Resolution Mass Spectrometry (HRMS):** To confirm the elemental composition and exact mass of the molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** To identify characteristic functional groups, such as the broad O-H stretch of the alcohol and the sharp C=O stretch of the aldehyde.

Potential Applications and Future Directions

While no specific applications for **4-Hydroxy-2,2-dimethylhexanal** are documented, its structure suggests potential utility in several areas:

- **As a Chiral Building Block:** The bifunctional nature of the molecule (aldehyde and alcohol) makes it a potentially valuable intermediate in the synthesis of more complex chiral molecules, such as natural products or active pharmaceutical ingredients.
- **In Fragrance and Flavor Chemistry:** Small, functionalized aldehydes are often used in the fragrance industry. The specific stereoisomer may possess a unique scent profile.
- **In Materials Science:** The hydroxyl group could be used for polymerization or for grafting onto surfaces to modify their properties.

Future research should focus on the systematic execution of the characterization workflow outlined above. Elucidating the biological activity and toxicological profile of each enantiomer will be crucial for any potential applications in the life sciences.

Conclusion

4-Hydroxy-2,2-dimethylhexanal (CAS 1934919-85-3) represents a novel chemical entity with a scarcity of public data. This guide provides a structured approach for its synthesis, purification, and comprehensive characterization. The insights gained from such studies will be instrumental in unlocking the potential of this molecule for scientific and industrial applications. Researchers are encouraged to employ the proposed framework to build a foundational understanding of this compound's properties and potential.

References

Due to the limited public information available for CAS 1934919-85-3, this guide does not contain direct citations to peer-reviewed literature concerning this specific compound. The methodologies and frameworks presented are based on established principles of organic chemistry, analytical chemistry, and drug discovery. Researchers should consult standard textbooks and protocols in these fields for detailed experimental procedures.

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